

Application Notes and Protocols for Inducing Immunogenic Cell Death with GW4064

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Compound of Interest

Compound Name: GW4064

Cat. No.: B7796012

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

GW4064 is a potent and selective non-steroidal agonist for the Farnesoid X Receptor (FXR), a nuclear receptor primarily involved in bile acid, lipid, and glucose homeostasis.[1] Recent studies have revealed its potential as an anti-cancer agent, capable of inducing a specific form of apoptosis known as immunogenic cell death (ICD) in colorectal cancer (CRC) cells in vitro. [1][2][3] ICD is a functionally unique type of regulated cell death that triggers an adaptive immune response against dead-cell antigens. This process is characterized by the pre-mortem exposure and release of Damage-Associated Molecular Patterns (DAMPs), including surface-exposed calreticulin (ecto-CRT), extracellularly released adenosine triphosphate (ATP), and high mobility group box 1 (HMGB1).[4] The induction of ICD by **GW4064** is reportedly mediated by the activation of endoplasmic reticulum (ER) stress.[1] These application notes provide detailed protocols for inducing and quantifying ICD in cancer cell lines using **GW4064**.

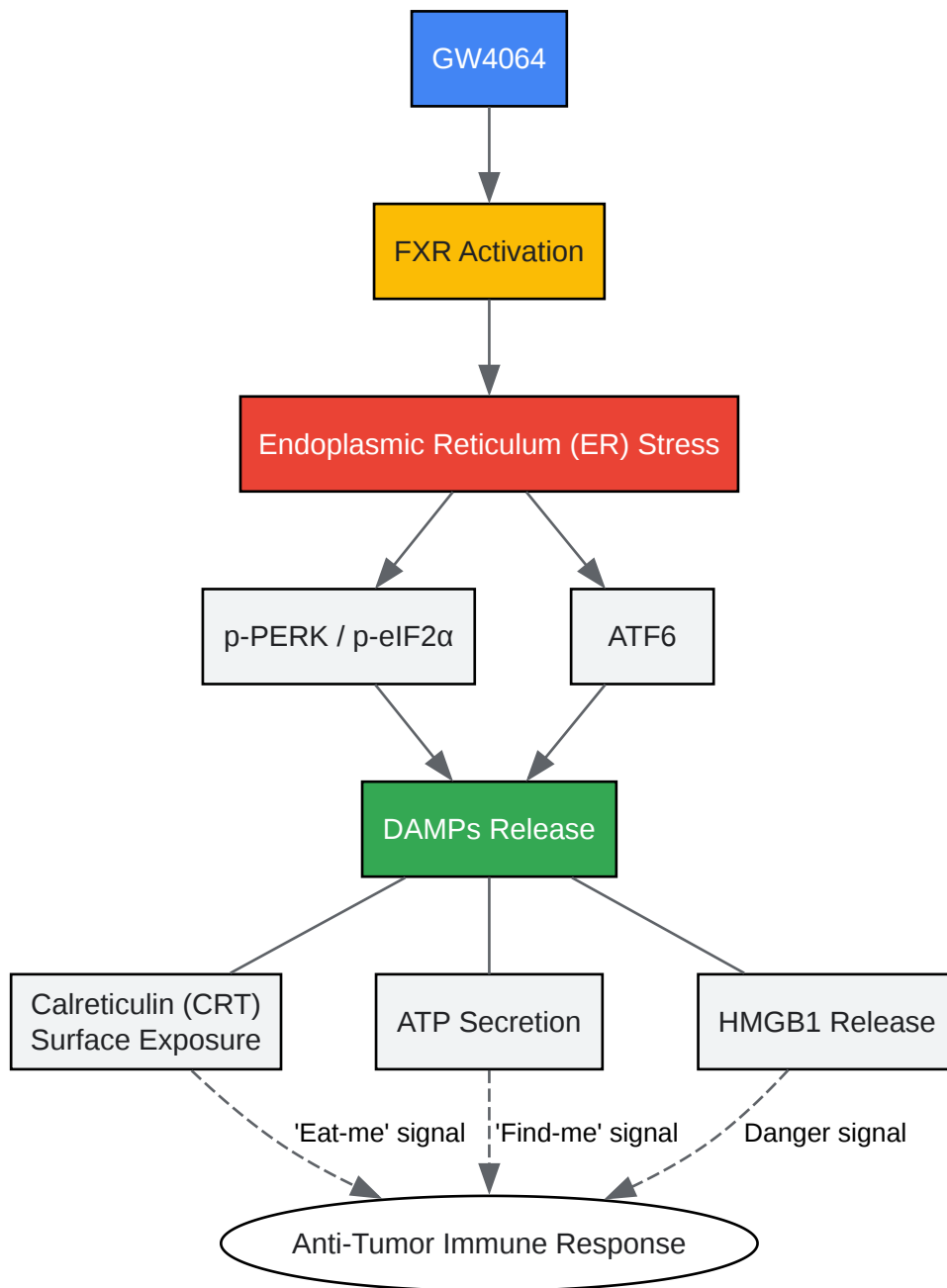
Data Presentation:

Table 1: Quantitative Data Summary for **GW4064**-Induced ICD in Colorectal Cancer Cells

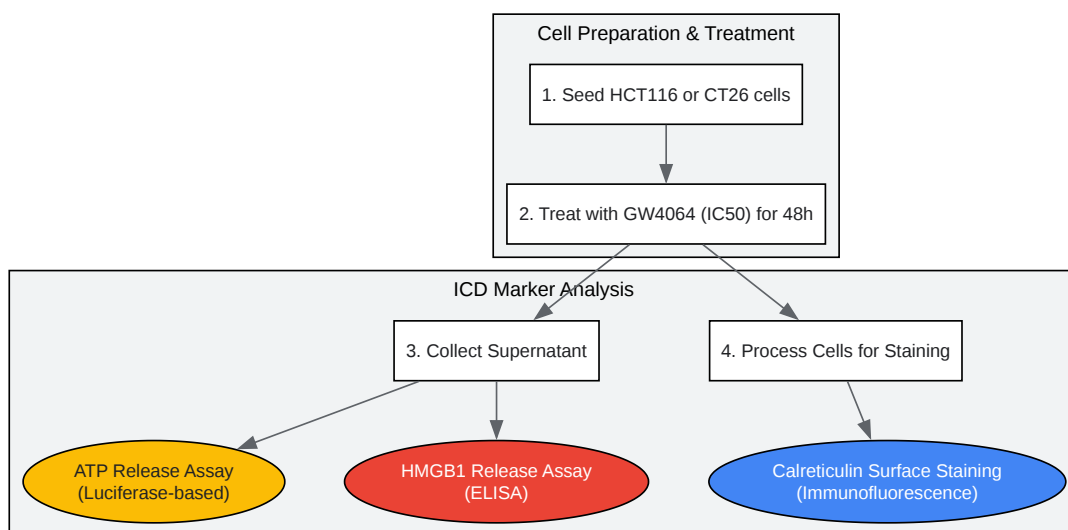
Cell Line	GW4064 Concentration (IC50)	Treatment Duration	Key ICD Markers Observed	Reference
HCT116 (Human Colorectal Carcinoma)	6.9 μ M	48 hours	Increased ecto-CRT, HMGB1 release, and ER stress	[1] [2]
CT26 (Mouse Colon Carcinoma)	6.4 μ M	48 hours	Increased ecto-CRT, HMGB1 release, and ER stress	[1] [2]

Signaling Pathway and Experimental Workflow:

GW4064-Induced Immunogenic Cell Death Signaling Pathway



Experimental Workflow for Assessing GW4064-Induced ICD



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